

Comprehensive Technical Support Guide: Lanatoside C Solubility and Experimental Protocols

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Compound Focus: Lanatoside C

CAS No.: 17575-22-3

Cat. No.: S532413

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Introduction to Lanatoside C

Lanatoside C is a **cardiac glycoside** compound with diverse pharmacological activities beyond its traditional cardiovascular applications. Recently, it has gained significant research interest for its **anti-cancer** and **broad-spectrum antiviral** properties, making it a valuable compound for drug discovery and mechanistic studies. **Lanatoside C** exerts its effects through multiple signaling pathways, including **MAPK, Wnt, JAK-STAT, and PI3K/AKT/mTOR**, inducing G2/M cell cycle arrest, autophagy, and apoptosis in cancer cells. Additionally, it demonstrates potent antiviral activity against various viruses including dengue, Chikungunya, and SARS-CoV-2. This technical guide addresses common experimental challenges associated with **Lanatoside C**, with particular emphasis on solubility characteristics, formulation protocols, and troubleshooting strategies to ensure research reproducibility and reliability.

Solubility Characteristics & Physical Properties

Key Solubility Data

Lanatoside C exhibits specific solubility characteristics that researchers must understand for proper experimental design. The following table summarizes its solubility profile in various solvents:

Table 1: Solubility Profile of **Lanatoside C** in Different Solvents

Solvent	Solubility	Concentration	Notes
DMSO	Freely soluble	50-100 mg/mL (50.76-101.51 mM)	Hygroscopic DMSO significantly reduces solubility; use fresh, anhydrous DMSO
Ethanol	Sparingly soluble	2-17 mg/mL (2.03-17.26 mM)	Concentration varies by supplier and batch
Water	Insoluble	Insoluble	Not recommended for direct aqueous preparation
CMC-Na Suspension	Forms homogeneous suspension	≥5 mg/mL	For in vivo studies; requires vigorous mixing

Critical Physical Properties

- **Molecular Weight:** 985.12 g/mol
- **CAS Number:** 17575-22-3
- **Chemical Formula:** C~49~H~76~O~20~
- **Storage Conditions:** -20°C powder; 3 years stability from date of receipt
- **Appearance:** White to off-white solid [1] [2] [3]

The compound's **steroid glycoside structure** contributes to its solubility characteristics, with the sugar moiety enhancing solubility in polar solvents like DMSO while the steroid aglycone core reduces aqueous solubility.

DMSO Stock Solution Preparation

Standard Protocol

- **Calculate required mass:** Determine the amount needed based on desired concentration (e.g., 50 mg/mL for a 50.76 mM solution)
- **Use fresh anhydrous DMSO:** Ensure DMSO is recently opened and protected from moisture absorption
- **Add DMSO to compound:** Transfer calculated DMSO volume to **Lanatoside C** powder
- **Mix thoroughly:** Vortex for 2-3 minutes until completely dissolved
- **Sonication (if needed):** For higher concentrations (>50 mg/mL), brief sonication in a water bath for 5-10 minutes may be required
- **Visual inspection:** Confirm complete dissolution by examining for undissolved particles [1] [2]

Quality Control Points

- **Hygroscopic DMSO alert:** Moisture-absorbing DMSO reduces solubility by up to 30-40%; always use fresh aliquots
- **Solution stability:** Aliquot and store at -80°C for long-term storage (2 years) or -20°C for short-term (1 year)
- **Freeze-thaw cycles:** Limit to 2-3 cycles; multiple cycles promote precipitation and compound degradation

Troubleshooting Common Solubility Issues

Problem-Solution Guide

Table 2: Troubleshooting Guide for **Lanatoside C** Solubility Issues

Problem	Possible Causes	Solutions	Prevention
Precipitation in DMSO	Hygroscopic DMSO; Old stock	Re-prepare with fresh DMSO; Briefly warm to 37°C with vortexing	Aliquot DMSO under inert gas; Use molecular sieves
Crystal formation upon	Multiple freeze-thaw cycles; Temperature	Re-sonicate; Warm to 37°C and vortex	Prepare single-use aliquots; Maintain consistent -80°C

Problem	Possible Causes	Solutions	Prevention
storage	fluctuations		storage
Unexpected results in cell culture	DMSO concentration >0.1%; Precipitation in media	Filter sterilize (0.2µm) before use; Confirm solubility in complete media	Perform vehicle control matching DMSO concentration; Pre-mix with media before adding to cells
Reduced biological activity	Compound degradation; Improper storage	Validate stock concentration by UV; Prepare fresh stock	Protect from light; Minimize storage time at 4°C

Verification Methods

- **Visual inspection:** Clear, colorless to pale yellow solution indicates proper dissolution
- **Filtration test:** Pass through 0.2µm filter - significant residue suggests incomplete dissolution
- **UV spectrophotometry:** Compare absorbance at characteristic wavelengths with standard curve
- **Biological validation:** Test in positive control system (e.g., known cancer cell line) to confirm bioactivity

Experimental Applications & Formulations

Cell Culture Applications

For cellular assays, **Lanatoside C** has demonstrated efficacy across multiple cancer cell lines:

- **Breast cancer (MCF-7):** IC₅₀ values in low micromolar range (0.5-1 µM)
- **Lung cancer (A549):** Significant growth inhibition at 0.2-0.5 µM
- **Liver cancer (HepG2):** Dose-dependent response with G2/M arrest at 0.5 µM
- **Colorectal cancer (HCT116, HT-29):** Anti-proliferative effects at 0.1-1 µM [4] [5]

Cell culture protocol:

- Prepare serial dilutions from DMSO stock in complete media
- Ensure final DMSO concentration ≤0.1% (v/v) in all treatments
- Include vehicle control with matched DMSO concentration

- Treat cells for 24-72 hours depending on assay endpoint
- For autophagy studies (common with **Lanatoside C**), include positive controls (e.g., rapamycin) and inhibitors (e.g., bafilomycin A1) [4] [5]

In Vivo Formulations

For animal studies, several formulation approaches have been successfully employed:

Table 3: In Vivo Formulation Options for **Lanatoside C**

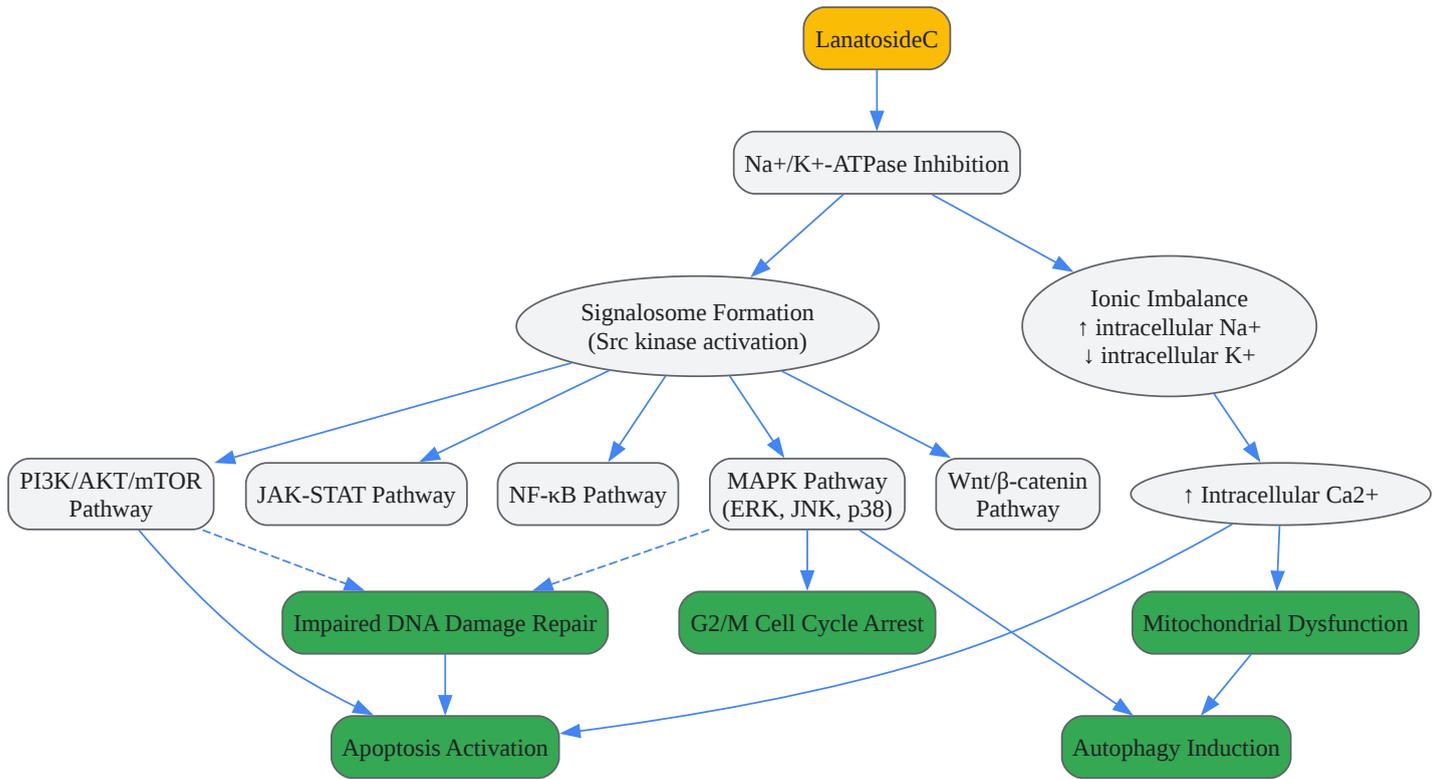
Formulation	Composition	Maximum Concentration	Administration Route
Homogeneous suspension	0.5-1% CMC-Na in water	≥5 mg/mL	Oral gavage
Clear solution	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2.08 mg/mL (2.11 mM)	Intraperitoneal
Alternative solution	10% DMSO + 90% (20% SBE-β-CD in Saline)	2.08 mg/mL (2.11 mM)	Intravenous
Oil solution	10% DMSO + 90% Corn oil	2.08 mg/mL (2.11 mM)	Oral

Preparation notes: Always add solvents in the specified order, ensuring clarity at each step before proceeding to the next. For suspensions, sonicate for 10-15 minutes to achieve homogeneous distribution. [2] [6]

Mechanism of Action & Experimental Design

Signaling Pathways

Lanatoside C exerts its biological effects through multiple interconnected signaling pathways:

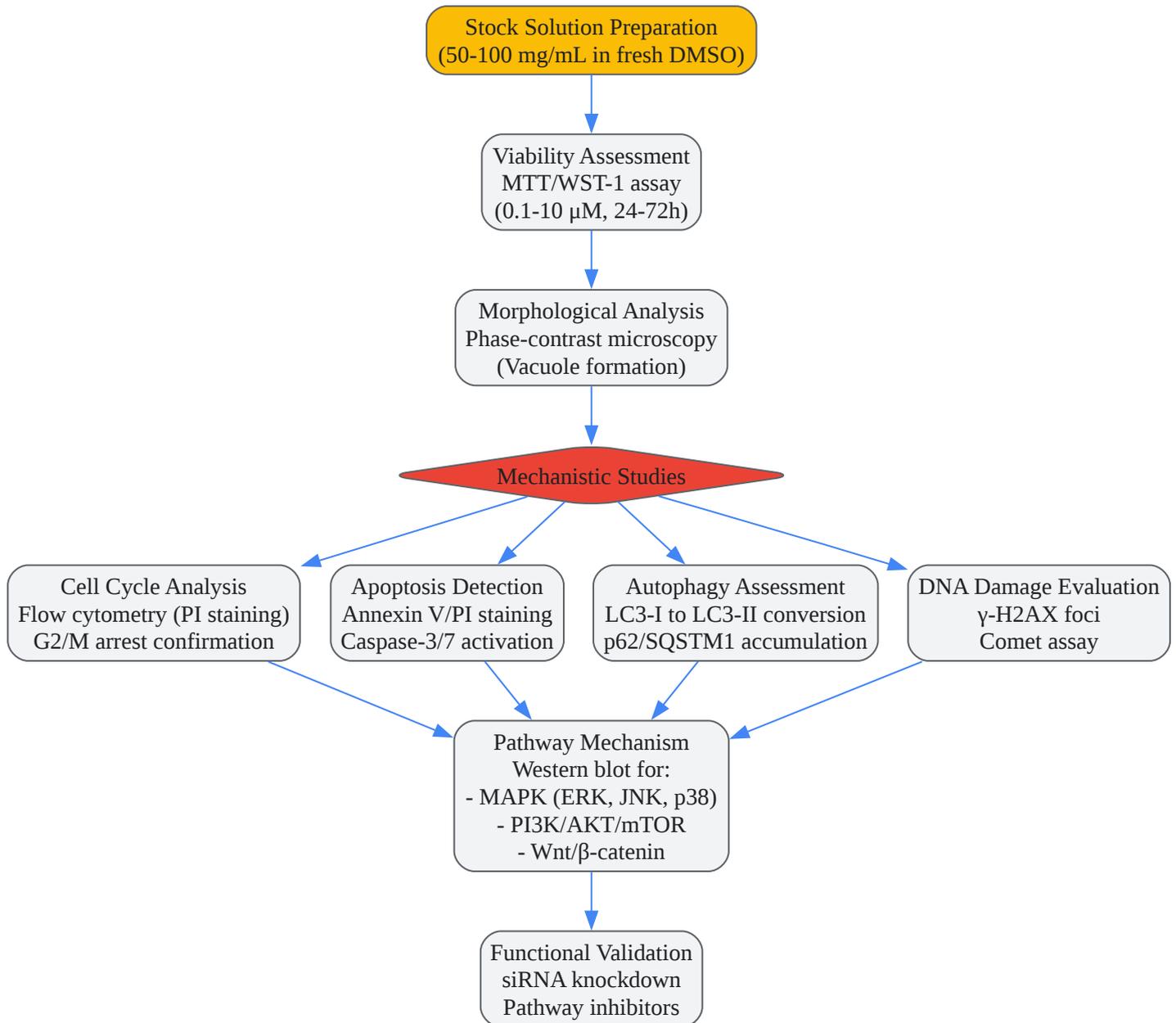


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Figure 1: **Lanatoside C** Signaling Pathways and Mechanisms of Action

Experimental Workflow

For comprehensive investigation of **Lanatoside C** effects, the following integrated workflow is recommended:



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Figure 2: Comprehensive Experimental Workflow for **Lanatoside C** Studies

Frequently Asked Questions (FAQ)

Q1: Why does Lanatoside C precipitate when I add it to cell culture media, even though it was completely dissolved in DMSO? A: This common issue occurs due to the "cosolvent effect" - the compound may become less soluble when DMSO concentration drops below a critical threshold upon dilution. To prevent this: (1) Perform serial dilution with intermittent mixing, (2) Pre-mix with complete media before adding to cells, (3) Ensure final DMSO concentration does not exceed 0.5% (v/v), and (4) Consider using serum-containing media as proteins can enhance compound solubility.

Q2: What is the maximum safe concentration of DMSO for cell culture studies with Lanatoside C? A: For most mammalian cell lines, **DMSO concentration should be maintained at $\leq 0.1\%$ (v/v)** to avoid cytotoxicity. At this concentration, the corresponding **Lanatoside C** concentration would be approximately 50 μM when using a 50 mg/mL DMSO stock solution. Always include vehicle controls with matched DMSO concentration to account for any solvent effects.

Q3: How stable are Lanatoside C stock solutions, and what is the best storage condition? A: When prepared properly in anhydrous DMSO, **Lanatoside C** stock solutions remain stable for: **2 years at -80°C** or **1 year at -20°C** . For long-term stability, aliquot into single-use portions to minimize freeze-thaw cycles. Always visually inspect for precipitation or color change before use, and consider validating concentration by UV spectroscopy for quantitative studies.

Q4: Does Lanatoside C require special handling precautions due to its cardiac glycoside nature? A: Yes, as a cardiac glycoside, **Lanatoside C** should be handled with appropriate **safety precautions**. Use gloves, lab coat, and eye protection when handling the powder or concentrated solutions. The compound has a **narrow therapeutic index** in clinical applications, so careful concentration validation is essential for research reproducibility.

Q5: What are the most appropriate positive controls for Lanatoside C autophagy studies? A: For autophagy induction, include **rapamycin (100-500 nM)** as a positive control. For autophagy inhibition, use **bafilomycin A1 (50-100 nM)** or **chloroquine (20-50 μM)**. Monitor LC3-I to LC3-II conversion by western blot and GFP-LC3 puncta formation by fluorescence microscopy as standard autophagy markers.

Conclusion

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References

1. Lanatoside C | Antiviral inhibitor | Mechanism | Concentration [selleckchem.com]
2. Lanatoside C | Cardiac Glycoside [medchemexpress.com]
3. LANATOSIDE C | 17575-22-3 [chemicalbook.com]
4. Lanatoside C Induces G2/M Cell Cycle Arrest and Suppresses ... [pmc.ncbi.nlm.nih.gov]
5. Lanatoside C suppressed colorectal cancer cell growth by ... [oncotarget.com]
6. Lanatoside C | Virus Protease | ATPase | Autophagy [targetmol.com]

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